

4-Vinylbenzoyl chloride molecular weight

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Compound of Interest

Compound Name: 4-Vinylbenzoyl chloride

Cat. No.: B075609

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Core Molecular and Chemical Properties

4-Vinylbenzoyl chloride (4-VBC) is an organic compound that possesses both a vinyl group and an acyl chloride functionality. This unique bifunctional nature makes it a valuable building block in polymer chemistry, allowing for its incorporation into polymer backbones via the vinyl group, while the acyl chloride handle remains available for a wide array of post-polymerization modifications.

Molecular Structure and Weight

The chemical structure of **4-vinylbenzoyl chloride** consists of a benzene ring substituted with a vinyl group (-CH=CH₂) and a benzoyl chloride group (-COCl) at the para (4-) position.

Table 1: Key Molecular Properties of **4-Vinylbenzoyl Chloride**

Property	Value	Source
Molecular Formula	C ₉ H ₇ ClO	Sigma-Aldrich
Molecular Weight	166.61 g/mol	Sigma-Aldrich
CAS Number	1592-22-9	Sigma-Aldrich
Appearance	Colorless to light yellow liquid	Thermo Fisher Scientific
Boiling Point	75-77 °C at 2 mmHg	Sigma-Aldrich
Density	1.159 g/mL at 25 °C	Sigma-Aldrich

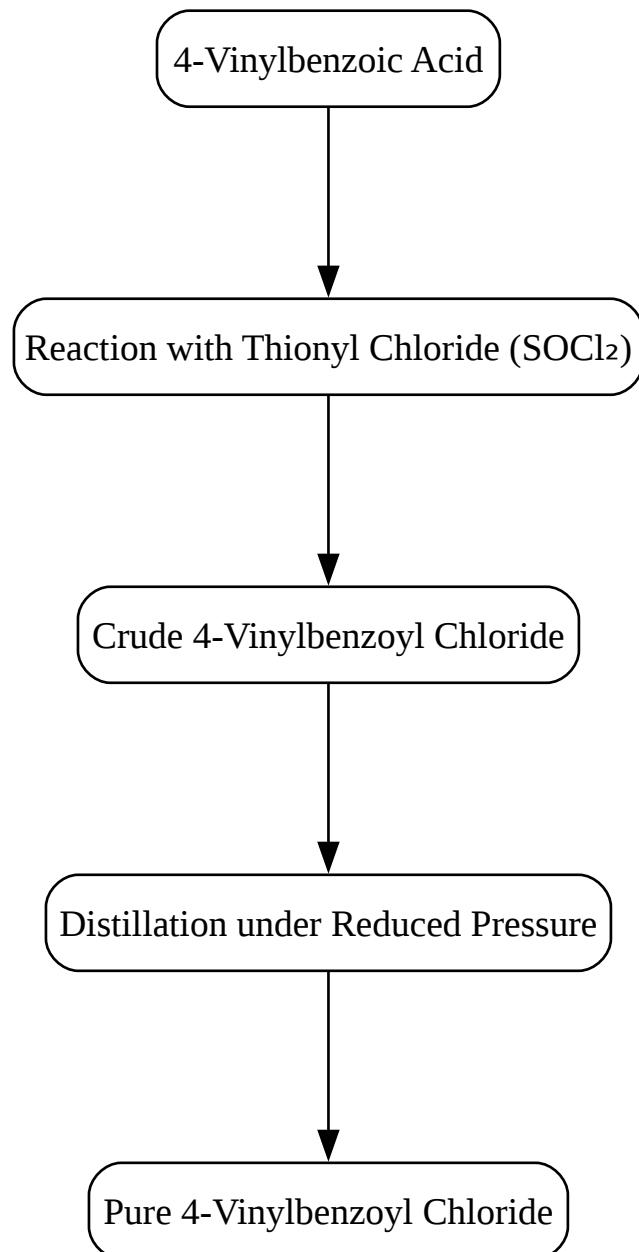
The accurate molecular weight is crucial for stoichiometric calculations in polymerization reactions and subsequent derivatization processes. It is determined by the sum of the atomic weights of its constituent atoms (9 carbons, 7 hydrogens, 1 chlorine, and 1 oxygen).

Synthesis and Purification

The synthesis of **4-vinylbenzoyl chloride** typically starts from 4-vinylbenzoic acid. The conversion of the carboxylic acid to the acyl chloride is a standard organic transformation, often achieved by reaction with thionyl chloride (SOCl_2) or oxalyl chloride ($(\text{COCl})_2$).

Synthetic Workflow

The following diagram illustrates a generalized workflow for the synthesis of **4-vinylbenzoyl chloride** from 4-vinylbenzoic acid.



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Caption: Synthetic workflow for **4-Vinylbenzoyl Chloride**.

Experimental Protocol: Synthesis from 4-Vinylbenzoic Acid

Disclaimer: This protocol should only be performed by trained chemists in a well-ventilated fume hood with appropriate personal protective equipment (PPE).

- Reaction Setup: In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, suspend 4-vinylbenzoic acid in an excess of thionyl chloride.
- Reaction: Gently heat the mixture to reflux. The reaction progress can be monitored by the cessation of gas (HCl and SO₂) evolution.
- Work-up: After the reaction is complete, carefully remove the excess thionyl chloride by distillation under reduced pressure.
- Purification: The crude **4-vinylbenzoyl chloride** is then purified by vacuum distillation to yield a clear, colorless to light-yellow liquid.

Trustworthiness Note: The purity of the final product is critical for successful polymerization. The presence of unreacted 4-vinylbenzoic acid or residual thionyl chloride can interfere with subsequent reactions. Purity should be assessed by techniques such as ¹H NMR spectroscopy and FT-IR spectroscopy.

Handling and Storage

4-Vinylbenzoyl chloride is a corrosive and moisture-sensitive compound. Proper handling and storage procedures are essential to maintain its integrity and ensure laboratory safety.

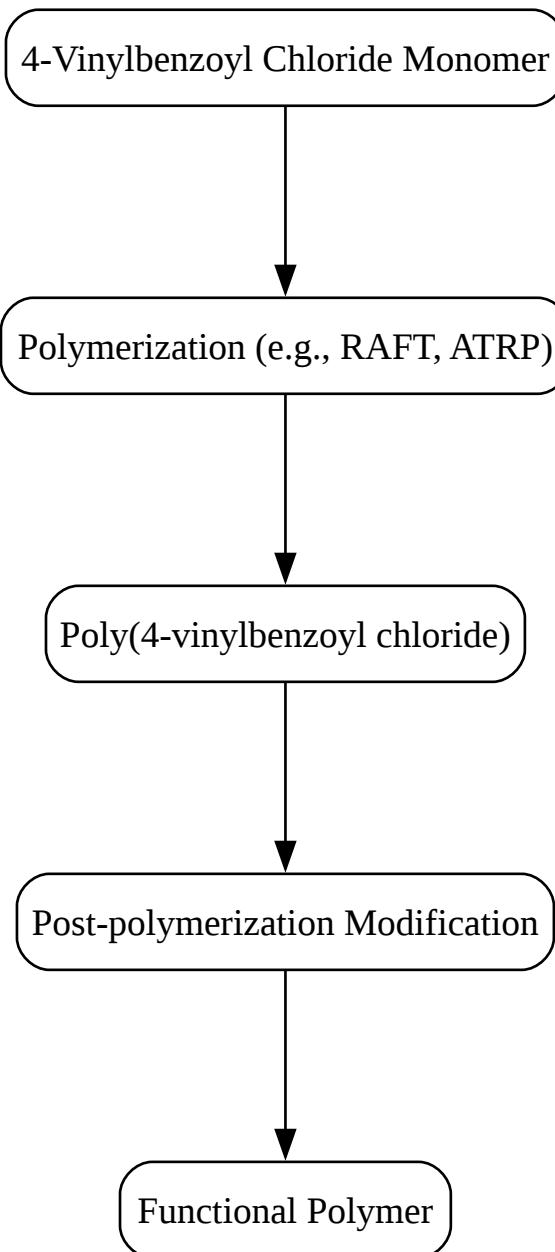
- Handling: Always handle **4-vinylbenzoyl chloride** in a fume hood. Wear appropriate PPE, including chemical-resistant gloves, safety goggles, and a lab coat.
- Storage: Store the compound in a tightly sealed container under an inert atmosphere (e.g., argon or nitrogen) to prevent hydrolysis of the acyl chloride group by atmospheric moisture. It should be stored in a cool, dry, and well-ventilated area away from incompatible materials such as water, alcohols, and strong bases.

Applications in Polymer Science and Drug Development

The dual functionality of **4-vinylbenzoyl chloride** makes it a valuable monomer for the synthesis of functional polymers with tailored properties.

Polymer Synthesis

4-Vinylbenzoyl chloride can be polymerized via free radical polymerization or controlled radical polymerization techniques, such as RAFT or ATRP, to produce poly(**4-vinylbenzoyl chloride**). The resulting polymer has reactive acyl chloride groups along its backbone, which can be further modified.



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Caption: General scheme for functional polymer synthesis.

Drug Delivery

In drug development, polymers derived from **4-vinylbenzoyl chloride** can be used as drug delivery vehicles. The acyl chloride groups can be reacted with drugs containing nucleophilic functional groups (e.g., amines or hydroxyls) to form covalent conjugates. This allows for the controlled release of the drug and targeted delivery to specific tissues.

Analytical Characterization

The identity and purity of **4-vinylbenzoyl chloride** can be confirmed using a variety of analytical techniques.

Table 2: Analytical Techniques for **4-Vinylbenzoyl Chloride** Characterization

Technique	Expected Results
¹ H NMR	Signals corresponding to the vinyl protons and the aromatic protons.
FT-IR	Characteristic peaks for the C=O stretch of the acyl chloride (around 1770 cm ⁻¹) and the C=C stretch of the vinyl group (around 1630 cm ⁻¹).
Gas Chromatography-Mass Spectrometry (GC-MS)	A single peak with a mass-to-charge ratio corresponding to the molecular weight of the compound.

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